

physical and chemical properties of 2,7-Dihydroxy-9-fluorenone

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Compound of Interest

Compound Name: 2,7-Dihydroxy-9-fluorenone

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An In-depth Technical Guide to 2,7-Dihydroxy-9-fluorenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **2,7-Dihydroxy-9-fluorenone**, a key intermediate in the synthesis of various functional materials and pharmacologically active compounds.

Core Properties of 2,7-Dihydroxy-9-fluorenone

2,7-Dihydroxy-9-fluorenone is a polycyclic aromatic ketone with the chemical formula $C_{13}H_8O_3$.^{[1][2]} Its structure consists of a fluorenone backbone with two hydroxyl groups at the 2 and 7 positions.^[2] This compound typically appears as a yellow to orange or brown-red crystalline solid or powder.^[2]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2,7-Dihydroxy-9-fluorenone**.

Property	Value	Source
Molecular Formula	C ₁₃ H ₈ O ₃	[1][2]
Molecular Weight	212.20 g/mol	[1][3]
Appearance	Yellow to orange, brown-red crystalline solid/powder	[2]
Melting Point	336-338 °C	[1]
Boiling Point	444.5 ± 20.0 °C (Predicted)	[4]
pKa	8.87 ± 0.20 (Predicted)	[2]
Solubility	Limited solubility in water; readily soluble in polar organic solvents such as ethanol, methanol, and dimethyl sulfoxide (DMSO).[2]	

Spectroscopic Data

Key spectroscopic data for the characterization of **2,7-Dihydroxy-9-fluorenone** are provided below.

Spectrum	Data	Source
Infrared (IR) (KBr)	ν (cm ⁻¹): 3388.9, 3360.6 (O-H), 1700.7 (C=O)	[1]
¹ H NMR (300MHz, DMSO-d ₆)	δ (ppm): 9.89 (s, 2H), 7.37 (d, J=4.8Hz, 2H), 6.90 (dd, J=4.9, 2.4Hz, 2H), 6.86 (d, J=2.4Hz, 2H)	[1]
ESI-MS	m/z: 211.0 [M+H] ⁺	[1]

Synthesis and Experimental Protocols

2,7-Dihydroxy-9-fluorenone is an important synthetic intermediate. Several methods for its preparation have been reported, primarily through the cyclization of biphenyl derivatives or functional group manipulation of the fluorene core.

Synthesis from Methyl 4,4'-dihydroxy-[1,1'-biphenyl]-2-carboxylate

This protocol describes a high-yield synthesis via intramolecular cyclization.[\[1\]](#)

Experimental Protocol:

- **Reaction Setup:** A mixture of Methyl 4,4'-dihydroxy-[1,1'-biphenyl]-2-carboxylate (50 g, 0.20 mol), zinc chloride (ZnCl₂, 50 g, 0.37 mol), and polyphosphoric acid (PPA, 33 mL) is prepared in a suitable reaction vessel.[\[1\]](#)
- **Reaction Conditions:** The reaction mixture is stirred at a temperature of 110-120 °C for 2 hours.[\[1\]](#)
- **Work-up and Isolation:** Upon completion, the reaction is cooled to room temperature. Water (500 mL) is slowly added to the mixture to precipitate the product.[\[1\]](#)
- **Purification:** The resulting precipitate is collected by filtration and dried to yield **2,7-dihydroxy-9-fluorenone** as a reddish-brown crystalline powder. The reported yield for this method is 95%.[\[1\]](#)

Synthesis of Tilorone from 2,7-Dihydroxy-9-fluorenone

A primary application of **2,7-Dihydroxy-9-fluorenone** is its use as a precursor for the synthesis of Tilorone, an antiviral agent and interferon inducer.[\[5\]](#)

Experimental Protocol:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a stir bar, combine 2,7-dihydroxy-9H-fluorenone (1 g), 2-bromo-N,N-diethylethylamine hydrobromide (4.55 g), and potassium hydroxide (KOH, 2.26 g).[\[6\]](#)
- **Solvent Addition:** Add 15 mL of acetonitrile and 3.2 mL of distilled water to the flask.[\[6\]](#)

- **Reaction Conditions:** The reaction mixture is vigorously stirred and heated to reflux for 20 hours.[6]
- **Work-up and Isolation:** After cooling to room temperature, the reaction mixture is poured into water and extracted with diethyl ether (Et₂O).[6]
- **Purification:** The combined organic layers are dried over sodium sulfate (Na₂SO₄), and the solvent is evaporated under reduced pressure to yield Tilorone.[6]

Applications and Biological Relevance

2,7-Dihydroxy-9-fluorenone is a versatile building block in several fields:

- **Pharmaceutical Synthesis:** It is a crucial intermediate in the synthesis of Tilorone, an orally active interferon inducer with broad-spectrum antiviral activity.[5] It is also a precursor for other potential therapeutic agents, including antispasmodics.[7]
- **Materials Science:** The fluorenone core is utilized in the production of functional polymers. These materials are used in the development of organic semiconductors and in the fabrication of organic solar cells for photovoltaic applications.[2]
- **Liquid Crystals:** Alkylation of the hydroxyl groups leads to the formation of 2,7-dialkoxy-9-fluorenones, which have been studied for their liquid crystal properties.[5]

Experimental Workflow Visualization

The following diagram illustrates the synthetic pathway from **2,7-Dihydroxy-9-fluorenone** to the antiviral drug Tilorone.

Caption: Synthetic workflow for the preparation of Tilorone.

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